



Application of ASTM D5261 in Quality Control of Nonwoven Geotextiles

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	D5261	
Cat. No.:	B11183713	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

ASTM **D5261** is a standardized test method for determining the mass per unit area of geotextiles.[1][2][3][4] This parameter is a critical index property for nonwoven geotextiles, as it directly relates to the material's thickness, strength, and hydraulic properties. In the quality control of nonwoven geotextiles, ASTM **D5261** serves as a fundamental tool for ensuring product consistency and adherence to manufacturing specifications.[1][2][3][4] The mass per unit area, often referred to as "weight," is a key indicator of the amount of polymer fiber used in the production of the geotextile, which in turn influences its mechanical and filtration performance. Consistent mass per unit area across a roll and between different production lots is essential for reliable and predictable behavior in civil engineering and environmental applications.

The significance of this test lies in its simplicity, reliability, and direct correlation with the functional properties of nonwoven geotextiles. For instance, a higher mass per unit area generally indicates greater tensile strength, puncture resistance, and robustness. Conversely, variations or deviations from the specified mass per unit area can signal issues in the manufacturing process, potentially leading to substandard performance in applications such as soil separation, filtration, drainage, and cushioning. This document provides a detailed overview of the application of ASTM **D5261** in the quality control of nonwoven geotextiles,







including comprehensive experimental protocols, data presentation guidelines, and a workflow diagram.

Data Presentation

Quantitative data obtained from ASTM **D5261** testing is crucial for quality control. It allows for a direct comparison between the manufactured product and the specified requirements. Data is typically presented in tables that summarize the mass per unit area for various specimens taken from a sample, along with statistical analysis. For quality control purposes, the concept of Minimum Average Roll Value (MARV) is often employed. MARV is a statistically derived value that provides a high level of confidence (typically 97.7%) that the average value of a roll will meet or exceed the specified minimum.

Below is a sample table illustrating how data from ASTM **D5261** testing for three different lots of a nonwoven geotextile product might be presented.



Lot Numb er	Speci men ID	Mass (g)	Area (m²)	Mass per Unit Area (g/m²)	Avera ge Mass per Unit Area (g/m²)	Stand ard Devia tion	MARV (g/m²)	Speci ficati on (g/m²)	Pass/ Fail
A-101	1	20.5	0.01	2050	2045	5.0	2035	≥ 2000	Pass
2	20.4	0.01	2040	_					
3	20.5	0.01	2050	_					
4	20.4	0.01	2040						
B-202	1	19.8	0.01	1980	1985	4.1	1977	≥ 2000	Fail
2	19.9	0.01	1990	_					
3	19.8	0.01	1980						
4	19.9	0.01	1990						
C-303	1	20.1	0.01	2010	2012.5	3.5	2005.5	≥ 2000	Pass
2	20.1	0.01	2010	_					
3	20.2	0.01	2020	_					
4	20.1	0.01	2010						

Experimental Protocols

The following is a detailed methodology for performing the ASTM **D5261** test for quality control of nonwoven geotextiles.

1. Scope and Significance

This protocol outlines the procedure for determining the mass per unit area of nonwoven geotextiles in accordance with ASTM **D5261**. This test is essential for routine quality control to



ensure that the product meets the specified weight and, by extension, other related physical and mechanical properties.

2. Apparatus

- Cutting Die or Template: A square or circular die or template with a known area, typically 100 mm x 100 mm (0.01 m²) or a die with a diameter of 113 mm (0.01 m²). The cutting tool must be sharp to ensure clean edges without distorting the fabric.
- Analytical Balance: A balance with a readability of at least 0.01 g.
- Conditioning Chamber: A chamber or room capable of maintaining a standard atmosphere for testing textiles, which is defined as $21 \pm 2^{\circ}$ C ($70 \pm 4^{\circ}$ F) and $65 \pm 5\%$ relative humidity.

3. Sampling

- Lot Sample: A lot of nonwoven geotextile is defined as a specific quantity of material from a single production run.
- Laboratory Sample: From each lot, a sample of at least one meter in length and the full width
 of the roll is taken. The sample should be free from any visible defects or unrepresentative
 areas.
- Test Specimens: At least five specimens are cut from the laboratory sample. The specimens should be taken from locations evenly distributed across the width of the sample, but not closer than one-tenth of the width from the selvage.

4. Conditioning

The test specimens must be conditioned to moisture equilibrium in the standard atmosphere
for testing textiles for at least 24 hours prior to weighing. This is a critical step as the
moisture content of the geotextile can affect its mass.

5. Procedure

- After conditioning, place a test specimen on a flat, clean surface.
- Use the cutting die or template to cut a specimen of a precise, known area.



- Weigh the specimen to the nearest 0.01 g using the analytical balance.
- Record the mass of the specimen.
- Repeat steps 1-4 for all test specimens.
- 6. Calculation

The mass per unit area for each specimen is calculated using the following formula:

Mass per unit area (g/m^2) = (Mass of specimen (g) / Area of specimen (m^2))

The average mass per unit area and the standard deviation for the set of specimens are then calculated.

7. Reporting

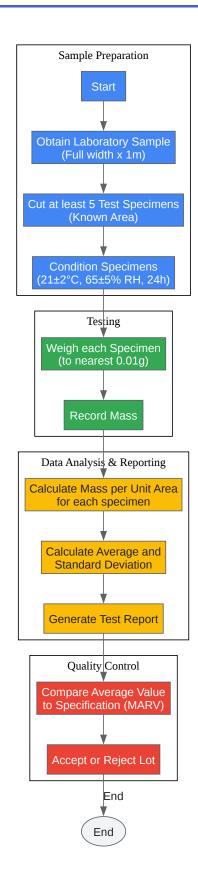
The test report should include the following information:

- Identification of the material tested (e.g., product name, lot number).
- The date of the test.
- The number of specimens tested.
- The average mass per unit area in g/m².
- The standard deviation.
- A statement of any deviation from the standard test method.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the mass per unit area of nonwoven geotextiles according to ASTM **D5261**.





Click to download full resolution via product page

Caption: Experimental Workflow for ASTM **D5261**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. standards.iteh.ai [standards.iteh.ai]
- 2. img.antpedia.com [img.antpedia.com]
- 3. storethinghiem.vn [storethinghiem.vn]
- 4. scribd.com [scribd.com]
- To cite this document: BenchChem. [Application of ASTM D5261 in Quality Control of Nonwoven Geotextiles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11183713#application-of-astm-d5261-in-quality-control-of-nonwoven-geotextiles]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com